

# Application Notes and Protocols: Formulation of Ceramic Glazes with Erbium Carbonate

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## Compound of Interest

Compound Name: *erbium carbonate*

Cat. No.: *B1607310*

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These application notes provide a comprehensive guide to the formulation of ceramic glazes utilizing **erbium carbonate** as a precursor for achieving pink to reddish hues. The protocols detailed below are intended for a research and development setting, emphasizing safety, precision, and reproducibility.

## Introduction

**Erbium carbonate** ( $\text{Er}_2(\text{CO}_3)_3$ ) is a water-insoluble, pink solid that serves as an effective precursor for introducing erbium into ceramic glaze formulations.[1][2] Upon heating to temperatures exceeding  $500^\circ\text{C}$ , **erbium carbonate** decomposes to form erbium oxide ( $\text{Er}_2\text{O}_3$ ), the active colorant, and carbon dioxide gas.[1][3] Erbium oxide is a refractory rare-earth oxide that imparts a stable and transparent pink color to glazes, particularly in oxidation firing atmospheres.[4][5][6]

The intensity of the pink coloration is dependent on the concentration of erbium oxide in the glaze, typically ranging from 5% to 10% by weight.[1][7] For a more saturated and transparent pink, concentrations of 8-10% are often recommended.[8][9] Due to the high density of erbium oxide, suspension agents such as carboxymethyl cellulose (CMC) gum or bentonite are essential to prevent settling in the glaze slurry.[1][8] The final perceived color of the fired glaze can also be influenced by the light source under which it is viewed.[2]

This document outlines the necessary materials, equipment, and detailed protocols for the preparation, application, and firing of ceramic glazes containing **erbium carbonate**.

## Materials and Equipment

Materials:

- **Erbium Carbonate** ( $\text{Er}_2(\text{CO}_3)_3$ ), 99.9% purity or higher
- Base glaze components (e.g., Feldspar, Silica, Kaolin, Gerstley Borate, etc.)
- Suspending agent (e.g., CMC gum, bentonite)
- Distilled water
- Bisque-fired ceramic test tiles (a light-colored porcelain or stoneware body is recommended)
- Personal Protective Equipment (PPE): NIOSH-approved respirator, safety glasses, lab coat, gloves

Equipment:

- Digital scale (0.01g accuracy)
- Mixing containers
- Sieves (80-100 mesh)
- Ball mill or planetary mill (optional, for fine particle size reduction)
- Glaze dipping tongs, brushes, or spray gun
- Electric kiln with a programmable controller
- Mortar and pestle

## Experimental Protocols

### Glaze Formulation and Preparation

The following protocols describe the preparation of experimental ceramic glazes with varying concentrations of erbium, introduced as **erbium carbonate**. The **erbium carbonate** will convert to erbium oxide during firing. The percentage of erbium oxide in the final glaze will be lower than the initial percentage of **erbium carbonate** due to the loss of carbon dioxide.

#### Protocol 1: Preparation of a Cone 6 Erbium Pink Glaze

This protocol outlines the preparation of a 100g batch of a base glaze with the addition of **erbium carbonate**.

- **Safety First:** Before handling any dry materials, put on a NIOSH-approved respirator, safety glasses, and gloves.
- **Weighing Materials:** Accurately weigh all dry ingredients according to the formulations provided in Table 1. It is crucial to be precise to ensure reproducibility.
- **Dry Mixing:** Combine all dry ingredients, including the **erbium carbonate** and suspending agent, in a mixing container. Mix thoroughly in the dry state to ensure homogeneity.
- **Adding Water:** Gradually add distilled water to the dry mixture while stirring continuously. A common starting point is an equal amount of water to the dry glaze weight (e.g., 100g dry glaze to 100mL water). Adjust the water content to achieve a consistency similar to heavy cream for dipping or pouring applications.
- **Sieving:** Pass the glaze slurry through an 80-mesh sieve at least twice to break down any agglomerates and ensure a smooth, uniform suspension. A finer 100-mesh sieve can be used for spraying applications.
- **Aging:** Allow the glaze to sit for at least a few hours, or preferably overnight, to allow all particles to become fully hydrated. Remix the glaze thoroughly before application.

## Glaze Application

- **Preparation of Test Tiles:** Ensure that the bisque-fired test tiles are clean and free of dust or oils.
- **Glaze Application:**

- Dipping: Use glaze tongs to hold the test tile and immerse it into the glaze slurry for 2-3 seconds. Withdraw the tile and allow the excess glaze to drip off.
- Brushing: Apply 2-3 even coats of glaze with a soft brush, allowing each coat to dry before applying the next.
- Spraying: For a more even application, a spray gun can be used. This should be done in a well-ventilated spray booth.
- Drying: Allow the glazed tiles to dry completely before firing.

## Firing Protocol

The following is a typical firing schedule for a Cone 6 oxidation firing in an electric kiln.

### Protocol 2: Cone 6 Oxidation Firing Schedule

- Loading the Kiln: Place the dry, glazed test tiles in the kiln, ensuring they are not touching each other or the kiln elements.
- Programming the Kiln: Program the kiln controller with the firing schedule detailed in Table 2. Some sources suggest that a simple firing schedule with no hold at the peak temperature can be effective for erbium glazes.<sup>[6]</sup>
- Cooling: Allow the kiln to cool down naturally to room temperature before opening. Opening the kiln too early can cause thermal shock and cracking of the wares.

## Data Presentation

Table 1: Example Cone 6 Erbium Pink Glaze Formulations

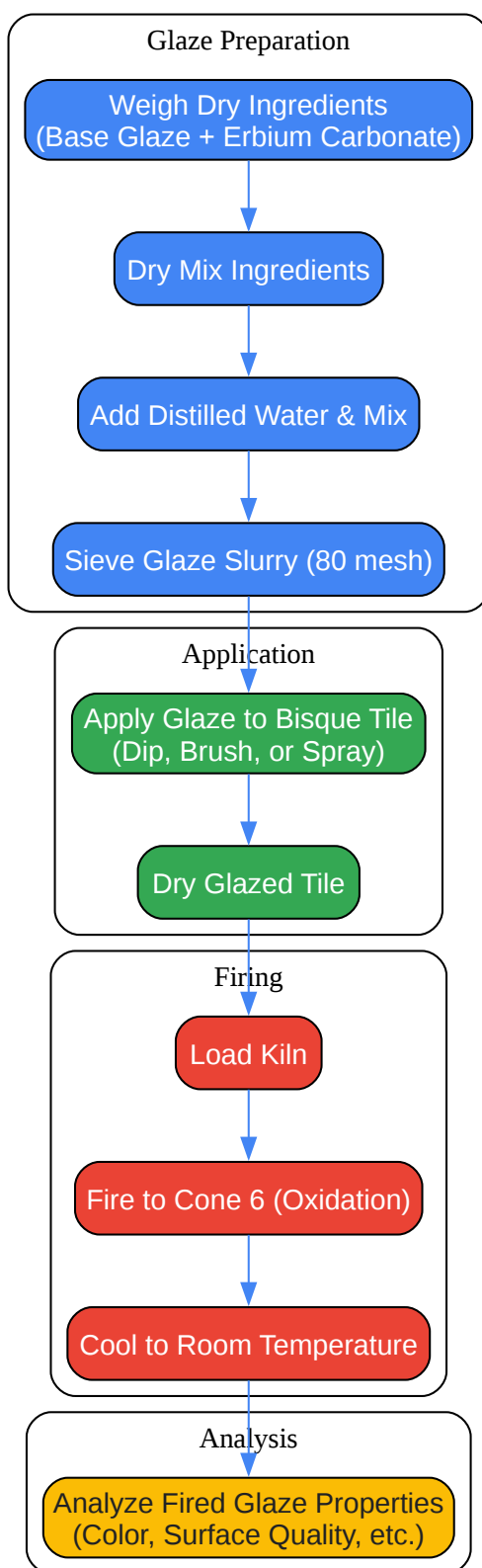
Ingredient	Base Glaze (%)	Glaze A (5% Er <sub>2</sub> O <sub>3</sub> target)	Glaze B (8% Er <sub>2</sub> O <sub>3</sub> target)	Glaze C (10% Er <sub>2</sub> O <sub>3</sub> target)
Gerstley Borate	25.0	23.75	23.0	22.5
Silica	25.0	23.75	23.0	22.5
Kaolin (EPK)	20.0	19.0	18.4	18.0
Feldspar (Custer)	30.0	28.5	27.6	27.0
Erbium Carbonate	0.0	5.0	8.0	10.0
CMC Gum	1.0	1.0	1.0	1.0
Total	101.0	101.0	101.0	101.0

Note: The final percentage of Er<sub>2</sub>O<sub>3</sub> in the fired glaze will be less than the added percentage of Er<sub>2</sub>(CO<sub>3</sub>)<sub>3</sub> due to the loss of CO<sub>2</sub> during decomposition.

Table 2: Cone 6 Oxidation Firing Schedule

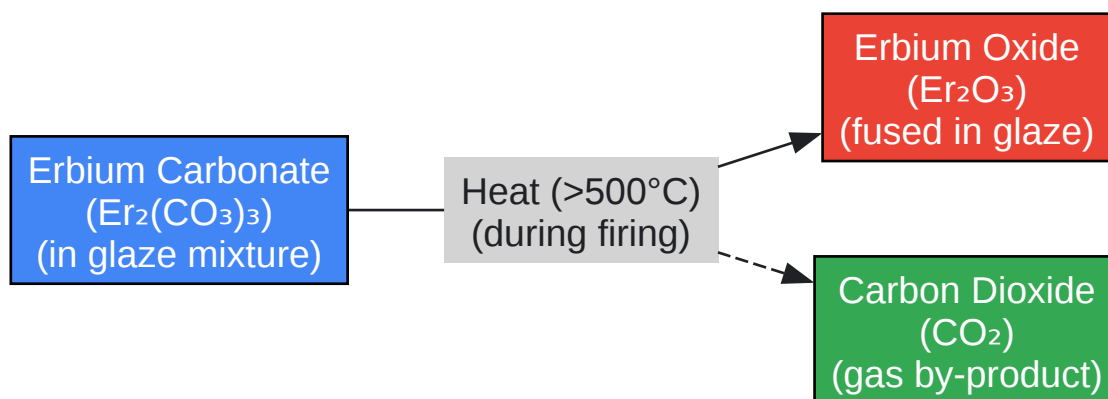
Segment	Ramp Rate (°C/hour)	Target Temperature (°C)	Hold Time (minutes)
1	100	600	30
2	150	1000	0
3	80	1222 (Cone 6)	10
4	-	100	Natural Cooling

## Mandatory Visualizations



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Caption: Experimental workflow for erbium glaze formulation.



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Caption: Decomposition of **Erbium Carbonate** during firing.

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## References

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